

# Synthesis and manufacturing process of Fenthion-d6

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## Compound of Interest

Compound Name: Fenthion-d6

Cat. No.: B563001

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## General Information about Fenthion-d6

**Fenthion-d6** is the deuterated form of Fenthion. Deuterated compounds are molecules in which one or more hydrogen atoms have been replaced by deuterium, a heavy isotope of hydrogen.

Use in Analytical Chemistry:

**Fenthion-d6** is primarily used as an internal standard in analytical chemistry, particularly in mass spectrometry-based methods for the detection and quantification of Fenthion in environmental and biological samples. The key advantages of using a deuterated internal standard are:

- **Improved Accuracy and Precision:** Because **Fenthion-d6** is chemically almost identical to Fenthion, it behaves similarly during sample preparation, extraction, and analysis. This helps to correct for any loss of the analyte during these steps, leading to more accurate and precise measurements.
- **Mass Spectrometry:** In mass spectrometry, **Fenthion-d6** can be easily distinguished from the non-deuterated Fenthion due to its higher mass. This allows for simultaneous detection and quantification of both compounds.

Safety and Handling:

Fenthion and its derivatives are organophosphorus compounds and should be handled with extreme care. They are cholinesterase inhibitors and can be toxic to humans and animals. Appropriate personal protective equipment (PPE), such as gloves, lab coats, and eye protection, should always be used when handling these substances. All work should be conducted in a well-ventilated fume hood.

For more detailed safety information, it is crucial to consult the Safety Data Sheet (SDS) provided by the manufacturer of **Fenthion-d6**.

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